

4"-methyloxy-Daidzin solubility in DMSO and other solvents

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Compound of Interest		
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Technical Support Center: 4"-methyloxy-Daidzin

This technical support center provides guidance on the solubility of **4"-methyloxy-Daidzin** and addresses common issues encountered during its use in research applications.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of 4"-methyloxy-Daidzin in DMSO?

4"-methyloxy-Daidzin is soluble in Dimethyl Sulfoxide (DMSO)[1][2][3]. While specific quantitative data is limited, stock solutions can be prepared in DMSO at concentrations of 1 mM, 5 mM, and 10 mM. For context, the related compound daidzin has a solubility of approximately 30 mg/mL in DMSO[4]. Another related isoflavone, daidzein, also shows high solubility in DMSO[5][6].

Q2: In which other organic solvents is 4"-methyloxy-Daidzin soluble?

Currently, detailed solubility data for **4"-methyloxy-Daidzin** in organic solvents other than DMSO is not widely available. However, based on the solubility of the structurally similar compounds daidzin and daidzein, it is likely to be soluble in other polar aprotic solvents. Daidzin is soluble in ethanol and dimethyl formamide (DMF), with a solubility of approximately 2.5 mg/mL in ethanol and 30 mg/mL in DMF[4]. Daidzein is soluble in ethanol, acetone, tetrahydrofuran (THF), N,N-dimethylformamide (DMF), and N-methyl-2-pyrrolidone (NMP)[5][6].



Q3: Is 4"-methyloxy-Daidzin soluble in aqueous solutions?

Like its parent compounds daidzin and daidzein, **4"-methyloxy-Daidzin** is expected to be sparingly soluble in aqueous buffers. To achieve solubility in aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice[4][6]. For instance, daidzin has a solubility of approximately 0.5 mg/mL in a 1:1 solution of DMSO:PBS (pH 7.2)[4].

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	The concentration is too high, or the compound has precipitated out of the solution.	To enhance solubility, gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution[2][3]. If precipitation occurs upon storage, warm the solution and sonicate before use.
Precipitation occurs when diluting the DMSO stock solution with an aqueous buffer.	The final concentration of the compound in the aqueous buffer is above its solubility limit. The percentage of DMSO in the final solution is too low.	Increase the proportion of DMSO in the final aqueous solution. Prepare a more diluted stock solution in DMSO before further dilution in the aqueous buffer. Ensure the final concentration in the aqueous buffer does not exceed its solubility limit.
Compound degrades upon storage.	The compound is unstable in the prepared solvent or at the storage temperature. Aqueous solutions of many isoflavones are not stable for long periods.	For long-term storage, it is recommended to store the DMSO stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles[2]. It is advised to use freshly prepared aqueous solutions and not to store them for more than one day[4].



Quantitative Solubility Data

The following table summarizes the available solubility data for **4"-methyloxy-Daidzin** and its related compounds.

Compound	Solvent	Temperature	Solubility
4"-methyloxy-Daidzin	DMSO	Not Specified	Soluble[1][2][3]
Daidzin	DMSO	Not Specified	~30 mg/mL[4]
DMF	Not Specified	~30 mg/mL[4]	
Ethanol	Not Specified	~2.5 mg/mL[4]	_
DMSO:PBS (1:1, pH 7.2)	Not Specified	~0.5 mg/mL[4]	-
Daidzein	DMSO	298.15 K	High
NMP	298.15 K	High	
DMF	298.15 K	High	_
THF	298.15 K	Moderate	-
Acetone	298.15 K	Moderate	-
Ethanol	298.15 K	Low	

Experimental Protocols Protocol for Preparing a 10 mM Stock Solution of 4"methyloxy-Daidzin in DMSO

Materials:

- 4"-methyloxy-Daidzin (MW: 430.4 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes



- Vortex mixer
- Ultrasonic bath

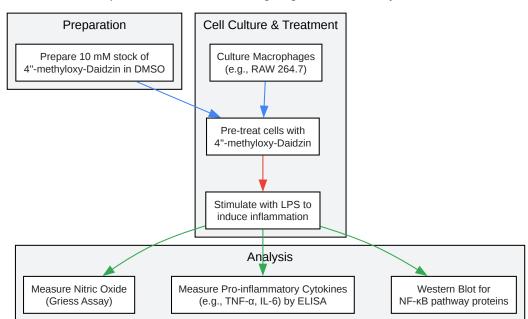
Procedure:

- Weigh out 4.304 mg of 4"-methyloxy-Daidzin.
- Transfer the compound to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, gently warm the tube to 37°C and sonicate in an ultrasonic bath for 5-10 minutes[2][3].
- Visually inspect the solution to ensure there are no visible particles.
- Store the stock solution in aliquots at -20°C or -80°C.

Signaling Pathway

4"-methyloxy-Daidzin has been isolated from Cordyceps militaris grown on germinated soybeans and has been shown to possess immunomodulating and antiallergic activities[2][3] [7]. The diagram below illustrates a simplified, hypothetical workflow for investigating the anti-inflammatory effects of **4"-methyloxy-Daidzin** on a cellular level.





Experimental Workflow: Investigating Anti-inflammatory Effects

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Caption: Workflow for studying the anti-inflammatory properties of 4"-methyloxy-Daidzin.

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